

# In-Depth Technical Guide: Thalidomide-5-PEG3-NH2 Hydrochloride

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## Compound of Interest

Compound Name: *Thalidomide-5-PEG3-NH2  
hydrochloride*

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This technical guide provides a comprehensive overview of **Thalidomide-5-PEG3-NH2 hydrochloride**, a crucial building block in the development of Proteolysis Targeting Chimeras (PROTACs). This molecule serves as a ligand for the E3 ubiquitin ligase Cereblon (CRBN), enabling the targeted degradation of specific proteins of interest.

## Core Properties and Data

**Thalidomide-5-PEG3-NH2 hydrochloride** is a synthetic compound featuring a thalidomide moiety linked to a three-unit polyethylene glycol (PEG) chain terminating in an amine group, provided as a hydrochloride salt. These features make it a versatile tool for conjugation to a ligand that binds a target protein, thereby creating a PROTAC.

Table 1: Physicochemical Properties of **Thalidomide-5-PEG3-NH2 Hydrochloride**

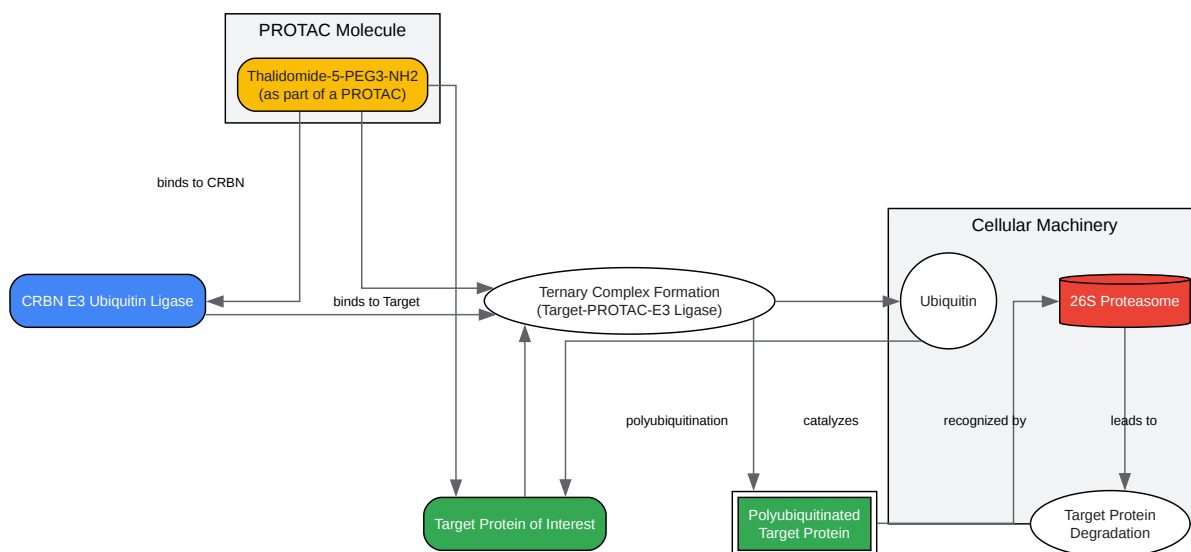
Property	Value	Source
CAS Number	2761385-81-1	[1]
Molecular Formula	C <sub>19</sub> H <sub>24</sub> ClN <sub>3</sub> O <sub>7</sub>	[1]
Molecular Weight	441.86 g/mol	[1]
Appearance	White to off-white solid	
Purity	>97%	[1]
Solubility	Soluble in DMSO	
Storage Conditions	Store at -20°C, sealed, away from moisture and light. In solvent, store at -80°C.	

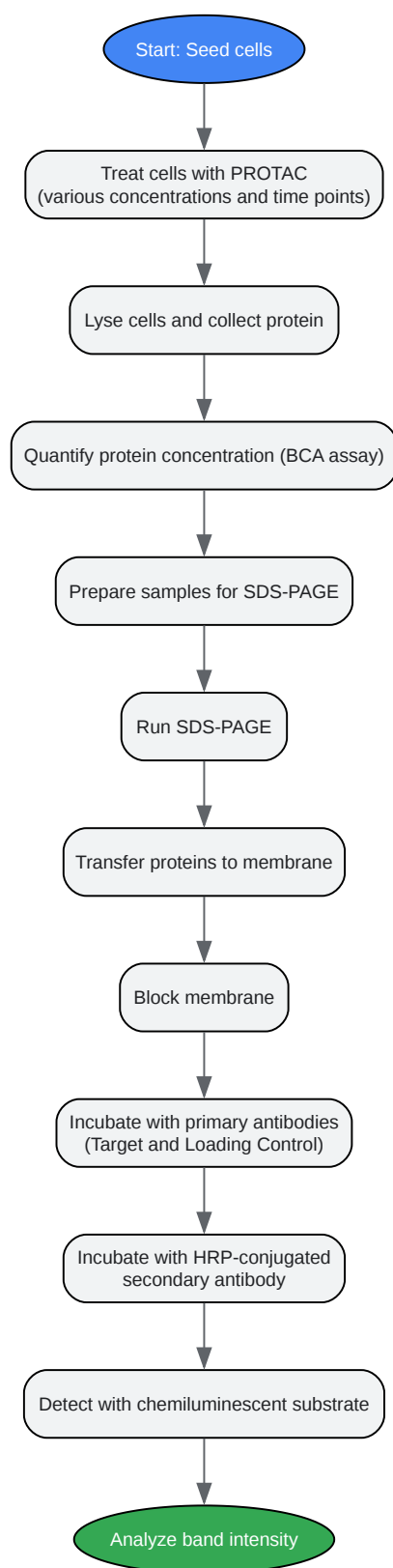
## Mechanism of Action: PROTAC-Mediated Protein Degradation

**Thalidomide-5-PEG3-NH2 hydrochloride** functions as the E3 ligase-recruiting component of a PROTAC. The thalidomide portion of the molecule binds to the Cereblon (CRBN) subunit of the Cullin-RING E3 ubiquitin ligase complex. When this molecule is part of a PROTAC, which also includes a ligand for a target protein, it facilitates the formation of a ternary complex between the target protein, the PROTAC, and the E3 ligase complex.

This proximity, induced by the PROTAC, leads to the polyubiquitination of the target protein by the E3 ligase. The polyubiquitin chain acts as a signal for the proteasome, the cell's protein degradation machinery, to recognize and degrade the target protein.

## Signaling Pathway Diagram





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